

# Comprehensive Technical Guide to 6,6'-Dibromoindigo (Tyrian Purple): Properties, Synthesis, and Applications

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 6,6-Dibromoindigo

CAS No.: 19201-53-7

Cat. No.: S597120

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## Chemical Identity and Basic Properties

**6,6'-Dibromoindigo**, historically known as **Tyrian purple** or **royal purple**, is an organic semiconductor compound with historical significance as one of the most valuable dyes of antiquity. This ancient pigment has gained renewed scientific interest due to its unique electronic properties and potential applications in modern organic electronics [1] [2].

**Structural characteristics:** The compound consists of two monobrominated indolin-3-one rings connected by a central carbon-carbon double bond. This molecular configuration creates an extensive conjugated system that facilitates both its intense color characteristics and semiconductor capabilities. The bromine atoms at the 6 and 6' positions significantly influence both the electronic properties and intermolecular packing behavior through steric and electronic effects [1].

The following table summarizes the fundamental chemical and physical properties of 6,6'-dibromoindigo:

Table 1: Fundamental Chemical and Physical Properties of 6,6'-Dibromoindigo

| Property            | Value / Description  | Reference |
|---------------------|--|-----------|
| Chemical Formula    | C <sub>16</sub> H <sub>8</sub> Br <sub>2</sub> N <sub>2</sub> O <sub>2</sub> | [1] [3]   |
| Molar Mass          | 420.055-420.060 g·mol <sup>-1</sup>  | [1] [3]   |
| CAS Number          | 19201-53-7   | [3]       |
| Appearance          | Purple solid   | [1]       |
| Density             | 1.932 g/cm <sup>3</sup>  | [3]       |
| Boiling Point       | 486°C at 760 mmHg  | [3]       |
| Flash Point         | 247.7°C  | [3]       |
| Vapor Pressure      | 1.35×10 <sup>-9</sup> mmHg at 25°C   | [3]       |
| Index of Refraction | 1.739  | [3]       |

## Synthesis Methods and Experimental Protocols

### Chemical Synthesis Approaches

The **chemical synthesis** of 6,6'-dibromoindigo has been challenging due to the need for expensive or hazardous starting materials and low overall yields. Several synthetic routes have been developed with varying efficiency and practicality [4]:

- **Traditional Friedländer route:** This approach begins with 4-bromophthalic anhydride, proceeding through phthalimide intermediates to ultimately form the indigo structure. However, this method often results in isomeric mixtures that are difficult to separate, reducing practical yield [4].
- **Beech synthesis modification:** A more efficient protocol starts with o-nitroaniline, proceeding through several optimized steps:

- **Bromination:** o-Nitroaniline is converted to 4-bromo-2-nitroaniline using HBr and H<sub>2</sub>O<sub>2</sub> in ethanol at 50°C, yielding up to 80% of practically pure product after cooling-induced precipitation [4].
  - **Diazotization and formaldoxime formation:** The aniline hydrochloride undergoes diazotization followed by reaction with CuSO<sub>4</sub>, Na<sub>2</sub>SO<sub>3</sub> and formaldoxime in acetate buffer, yielding 79% crude benzaldoxime contaminated with approximately 15% m-bromonitrobenzene byproduct [4].
  - **Oxime cleavage:** The oxime intermediate is cleaved to 4-bromo-2-nitrobenzaldehyde using excess ferric ammonium sulfate, providing a 62% crude yield [4].
  - **Final conversion:** The benzaldehyde is transformed to dibromoindigo via the Harley-Mason procedure involving reaction with nitromethane and sodium methoxide in methanol, followed by reduction with basic sodium dithionite [4].
- **Improved laboratory synthesis:** Wolk and Frimer (2010) developed an optimized protocol that provides reasonable yields while minimizing hazards and cost, making it more amenable to production of larger quantities in laboratory settings [1] [4].

Table 2: Comparison of Synthesis Methods for 6,6'-Dibromoindigo

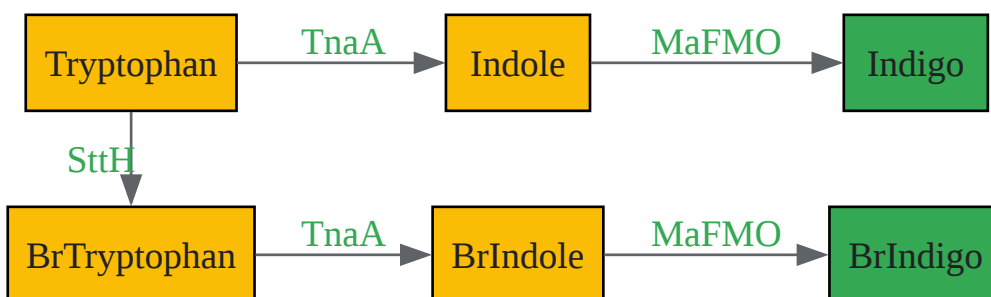
| Method                     | Key Starting Materials    | Overall Yield | Advantages                        | Limitations                             |
|----------------------------|---------------------------|---------------|-----------------------------------|---|
| Friedländer Route          | 4-Bromophthalic anhydride | Low           | Historic significance             | Isomeric mixtures, difficult separation |
| Beech Synthesis (Modified) | o-Nitroaniline            | Moderate      | Higher yield, purer intermediates | Multiple steps required                 |
| Wolk & Frimer (2010)       | Not specified             | Improved      | Safer, more efficient, lower cost | Not optimized for industrial scale      |

## Biological Synthesis Pathways

**Biosynthesis** of Tyrian purple offers a sustainable alternative to chemical synthesis, utilizing enzymatic pathways in microorganisms. Recent advances in metabolic engineering have demonstrated several promising approaches:

- **Enzymatic pathway in E. coli:** A successfully engineered system involves knocking out the TnaA gene in E. coli BL21 and introducing multiple enzymatic activities:
  - **Tryptophan halogenase (SttH):** Catalyzes the bromination of tryptophan to 6-bromotryptophan [5] [6].
  - **Tryptophanase (TnaA):** Converts tryptophan or 6-bromotryptophan to the corresponding indoles [6].
  - **Flavin-containing monooxygenase (MaFMO):** Catalyzes the hydroxylation of indoles (indole or 6-bromoindole) to 2-hydroxyindoles and 3-hydroxyindoles, leading to the formation of indigoid pigments [5] [6].
- **Optimization strategies:** To address the issue of byproduct formation (indigo, indirubin, and dibromoindirubin), researchers have employed:
  - **Spatiotemporal separation:** Using a two-cell reaction system to separate bromination and bromotryptophan degradation steps [6].
  - **Fusion enzymes:** Creating fusion proteins like Fre-L3-SttH (combining core enzyme SttH, co-enzyme Fre, and rigid linker L3) to improve solubility and activity [5].
  - **Induction optimization:** Testing various temperatures (18°C, 30°C, 37°C) and IPTG concentrations (0.1mM, 1mM, 5mM) for optimal enzyme expression [5].
- **Alternative biological systems:** The discovery of an **indole biodegradation gene cluster** in *Providencia rettgeri* strain GS-2 provides an alternative pathway for selective Tyrian purple production from 6-bromotryptophan in the presence of tryptophan. This system demonstrates better selectivity compared to the MaFMO-based approach [6].

The following diagram illustrates the primary metabolic pathway for microbial synthesis of 6,6'-dibromoindigo:



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*Biosynthetic pathway of 6,6'-dibromoindigo from tryptophan in engineered E. coli.*

## Structural Characteristics and Material Properties

### Crystallographic Properties in Thin Films

The **structural organization** of 6,6'-dibromoindigo in thin films significantly influences its electronic properties. Research has revealed fascinating crystallization behavior that depends on substrate characteristics and deposition conditions [2]:

- **Molecular orientation:** In thin films prepared by physical vapor deposition, Tyrian purple molecules typically adopt a "standing" orientation relative to the substrate surface, regardless of substrate surface energy. This orientation is characterized by the molecular long axis being predominantly perpendicular to the substrate plane [2].
- **Polymorphism and substrate effects:** On polymer surfaces with lower surface energy, additional crystallites form containing "lying" molecules with their aromatic planes parallel to the substrate surface. This creates a more complex morphological landscape with potential implications for charge transport anisotropy [2].
- **Hydrogen bonding networks:** Unlike many organic semiconductors that rely primarily on van der Waals interactions, Tyrian purple exhibits strong intermolecular hydrogen bonds between carbonyl and amine groups of adjacent molecules. These hydrogen bonds significantly influence molecular packing and contribute to the material's environmental stability [2].
- **Surface-induced phase:** When deposited at room temperature, Tyrian purple forms a surface-induced crystal structure that differs from its bulk morphology. This phase exhibits elongated distances between bromine atoms (beyond the sum of van der Waals radii), indicating that hydrogen bonds and  $\pi$ - $\pi$  interactions rather than halogen-halogen interactions dominate the packing structure [2].

### Optical and Electronic Properties

The **optoelectronic characteristics** of 6,6'-dibromoindigo make it particularly interesting for organic electronic applications:

- **Semiconductor behavior:** Tyrian purple exhibits p-type semiconductor characteristics in thin film form, with charge transport properties that surpass those of unsubstituted indigo. This makes it potentially useful for wearable electronics and other flexible electronic applications [1].
- **Photoluminescence:** The compound displays distinctive fluorescence properties with a maximum absorption peak around 530 nm in the visible light region. This characteristic has been exploited in dye-sensitized solar cell applications [5].
- **Thin film transistors:** Devices fabricated with Tyrian purple as the active material demonstrate viable transistor performance on various dielectric surfaces, including natural polymers like cellulose, synthetic polymers, and inorganic dielectrics like silicon oxide [2].

Table 3: Structural and Electronic Properties of 6,6'-Dibromoindigo Thin Films

| Property              | Conditions / Substrate      | Observation / Value                               |
|-----------------------|-----------------------------|---|
| Molecular Orientation | Silicon dioxide             | "Standing" molecules (perpendicular to substrate) |
| Molecular Orientation | Polymer surfaces            | Mixed "standing" and "lying" molecules            |
| Primary Interactions  | All substrates              | Hydrogen bonds and $\pi$ - $\pi$ interactions     |
| Polymorphism          | Room temperature deposition | Surface-induced phase different from bulk         |
| Semiconductor Type    | Thin film form              | p-type organic semiconductor                      |
| Optical Absorption    | Solution/Film               | ~530 nm (visible region)                          |

## Applications and Functional Characteristics

## Traditional and Modern Dye Applications

The **coloration properties** of Tyrian purple remain relevant despite its ancient origins:

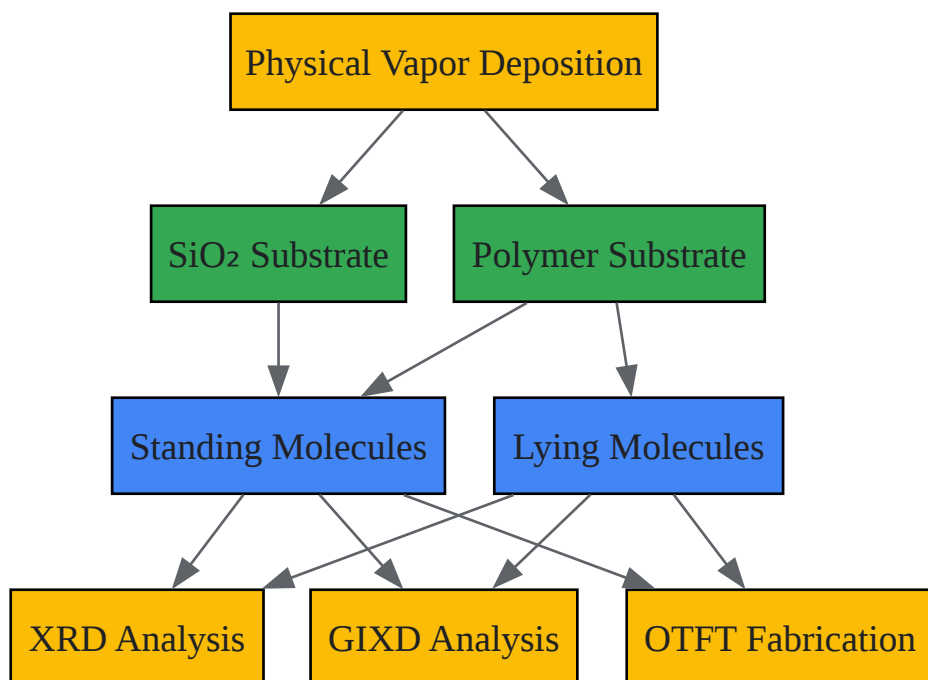
- **Historical significance:** As one of the most famous dyes of antiquity, Tyrian purple was historically extracted from various species of Muricidae snails, requiring approximately 12,000 snails to produce just 1.4 g of pure pigment [1] [4].
- **Color fastness:** The compound exhibits exceptional resistance to fading, contributing to its historical value and durability in applied contexts [6].
- **Modern dyeing applications:** Recent bioengineering approaches have successfully demonstrated the dyeing of textiles using biologically synthesized 6,6'-dibromoindigo, confirming its practical utility in modern contexts [5].

## Electronic and Semiconductor Applications

The **electronic applications** of Tyrian purple represent the most significant modern development for this ancient pigment:

- **Organic thin-film transistors (OTFTs):** Tyrian purple has been successfully employed as the active material in organic thin-film transistors, demonstrating viable device performance on diverse dielectric surfaces ranging from natural polymers like cellulose to synthetic polymers and inorganic dielectrics [2].
- **Dye-sensitized solar cells:** Research has explored the use of 6,6'-dibromoindigo as a sensitizer in solar cells, leveraging its strong absorption in the visible region. Experimental hardware using TiO<sub>2</sub> electrodes coated with Tyrian purple has demonstrated functional photoresponse, though stability issues require further optimization [5].
- **Flexible electronics:** The ability to form continuous thin films on various substrates, including flexible polymers, makes Tyrian purple a promising candidate for flexible electronic applications. Its environmental stability further enhances its suitability for such applications [2].

The following experimental workflow diagrams the process for creating and testing Tyrian purple thin films:



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*Experimental workflow for Tyrian purple thin film preparation and analysis.*

## Summary and Research Outlook

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